

isotope dilution analysis of 2-Ethenylfuran

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Compound Focus: 2-Ethenylfuran

CAS No.: 1487-18-9

Cat. No.: S578876

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Compound Identification: 2-Ethenylfuran

The compound **2-Ethenylfuran**, also known as 2-Vinylfuran, has been identified with the following key properties [1]:

- **CAS Registry Number:** 1487-18-9
- **Molecular Formula:** C₆H₆O
- **Molecular Weight:** 94.11 g/mol
- **IUPAC Standard InChI:** InChI=1S/C6H6O/c1-2-6-4-3-5-7-6/h2-5H,1H2

Principles of Isotope Dilution Analysis

Isotope dilution is a method of internal standardization used for the highly precise and accurate determination of the quantity of chemical substances. It involves adding a known amount of an isotopically enriched version of the analyte (the "spike") to the sample [2].

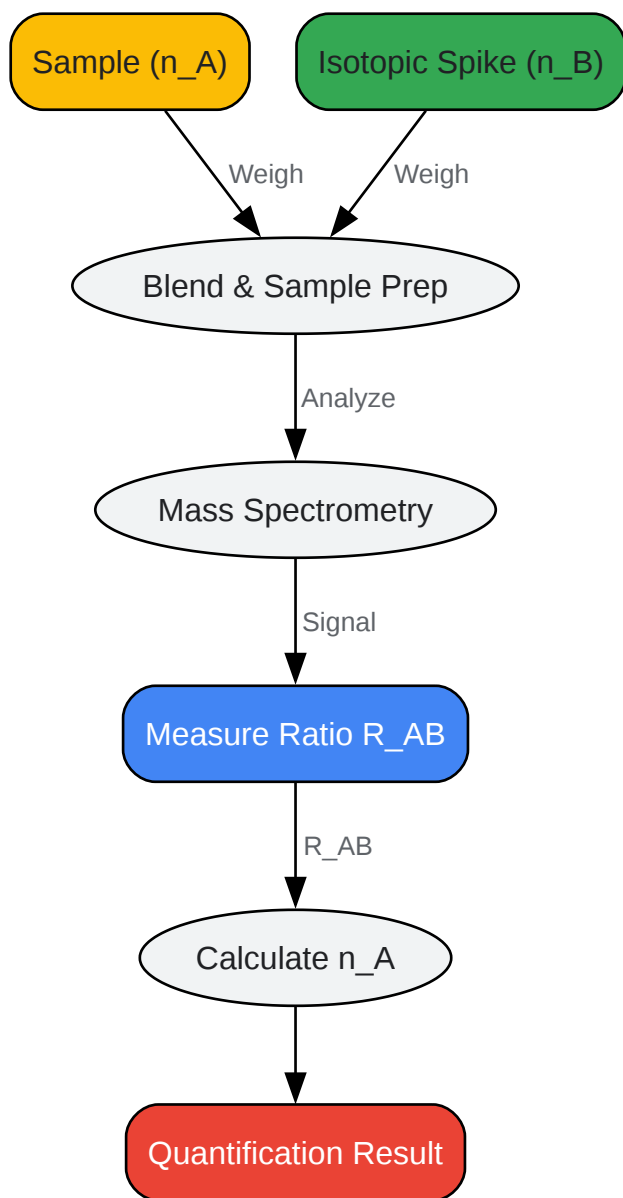
The following table outlines the core components and the simplified calculation used in a single dilution experiment.

Component / Parameter	Symbol	Description
Analyte in sample	A	The natural substance to be measured, with a natural isotopic composition (RA).
Isotopic Standard (Spike)	B	The isotopically enriched substance added to the sample, with an altered isotopic composition (RB).
Blend	AB	The mixture of the sample and the spike, with a resulting isotopic composition (RAB).
Single Dilution Calculation	$n_A = n_B \times (R_B - R_{AB}) / (R_{AB} - R_A)$	Formula for calculating the amount of substance in the sample (n_A), where n_B is the known amount of spike added [2].

For the most accurate results, the optimum composition of the final blend is achieved when the measured isotope ratio in the blend is the geometric mean of the ratios in the analyte and the spike: $R_{AB} = \sqrt{(R_A \times R_B)}$ [2].

Experimental Workflow for IDMS

The general workflow for an Isotope Dilution Mass Spectrometry experiment involves several key stages, from sample preparation to data calculation. The diagram below visualizes this process.



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A Path Forward for Your Research

To develop the specific application notes you need, I suggest the following steps:

- **Source a Labeled Standard:** The most critical step is to obtain a stable isotope-labeled analog of **2-Ethenylfuran** (e.g., ^{13}C or ^2H labeled). You will need to inquire with chemical suppliers that specialize in such compounds.
- **Consult Specialized Literature:** A deep search in scientific databases (like SciFinder, Reaxys, or PubMed) using terms such as "Isotope Dilution Mass Spectrometry of furans," "quantification of

vinylfuran," or "IDMS method development for small heterocyclic compounds" may yield relevant methodologies.

- **Adapt General Protocols:** The general IDMS principle can be adapted. You would need to optimize the specific conditions, including:
 - **Chromatography:** Developing a GC or LC method to separate **2-Ethenylfuran** from matrix interferences.
 - **Mass Spectrometry:** Selecting the appropriate ionization mode (e.g., EI or CI for GC-MS, ESI or APCI for LC-MS) and identifying the most sensitive and selective mass transitions for the natural and labeled compound.

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References

1. -Vinylfuran [webbook.nist.gov]
2. - Wikipedia Isotope dilution [en.wikipedia.org]

To cite this document: Smolecule. [isotope dilution analysis of 2-Ethenylfuran]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b578876#isotope-dilution-analysis-of-2-ethenylfuran>]

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